

Application Note: Precision Preparation and Handling of [Leu5]-Enkephalin for Cell Culture

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Compound of Interest

Compound Name: [Leu5]-Enkephalin TFA(58822-25-6(free bas))

Cat. No.: B8103135

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Abstract

[Leu5]-Enkephalin (YGGFL) is a pentapeptide and endogenous ligand for the

-opioid receptor (DOR). While chemically simpler than larger proteins, its utility in cell culture is frequently compromised by three silent variables: surface adsorption, enzymatic hydrolysis, and improper solubilization. This guide provides a standardized, error-proof protocol for preparing [Leu5]-Enkephalin stock solutions, integrating physicochemical constraints with best practices for biological stability.

Physicochemical Profile

Understanding the molecule is the first step to reproducible data. [Leu5]-Enkephalin is hydrophobic relative to other short peptides due to the Phenylalanine and Leucine residues, yet it retains water solubility.

Property	Specification
Sequence	Tyr-Gly-Gly-Phe-Leu (YGGFL)
Molecular Weight	555.62 g/mol
Isoelectric Point (pI)	~5.5
Solubility (Water)	~1–2 mg/mL (pH dependent)
Solubility (DMSO)	>20 mg/mL (Recommended for Stock)
Stability (Powder)	-20°C (desiccated), >2 years
Stability (Solution)	-80°C (aliquoted), 3–6 months

Critical Constraints & Expert Insights

The Adsorption Trap

Peptides in the nanomolar range (typical for signaling assays) are highly susceptible to loss via adsorption to container walls.

- **The Problem:** Standard polystyrene (PS) or glass containers can sequester up to 50% of the peptide from solution within hours.
- **The Solution:** Always use Polypropylene (PP) "Low-Protein Binding" tubes (e.g., Eppendorf LoBind®) for all stock preparation and dilution steps. Avoid borosilicate glass unless siliconized.

The Hydrolysis Hazard

[Leu5]-Enkephalin has a biological half-life measured in minutes in the presence of serum due to aminopeptidases (e.g., CD13) and enkephalinases (e.g., NEP/CD10).

- **Experimental Impact:** In standard FBS-supplemented media, the effective concentration may drop to near-zero before the assay endpoint.
- **Mitigation:** For assays >30 minutes, use serum-free media or supplement with peptidase inhibitors (e.g., Bestatin 10 µM, Thiorphan 1 µM).

Protocol: Preparation of 10 mM Stock Solution

Target Concentration: 10 mM Volume: 1 mL (Adjustable based on mass) Solvent: Anhydrous DMSO (Dimethyl Sulfoxide)

Rationale for DMSO: While water-soluble, [Leu5]-Enkephalin is prone to microbial growth and faster hydrolysis in aqueous buffers during storage. DMSO ensures sterility, prevents aggregation, and allows for long-term storage at -80°C without crystal formation damage.

Materials

- [Leu5]-Enkephalin lyophilized powder (Store at -20°C, desiccated).
- Sterile Anhydrous DMSO (Cell culture grade, 99.9%).
- 1.5 mL Low-Protein Binding Microcentrifuge Tubes.
- Syringe Filter: 0.22 µm PVDF or PES (Low binding). Do not use Nylon.

Step-by-Step Methodology

Step 1: Equilibration

Remove the peptide vial from the freezer and allow it to equilibrate to room temperature (approx. 20 mins) inside a desiccator.

- Why? Opening a cold vial introduces condensation, which hydrolyzes the peptide and causes weighing errors.

Step 2: Calculation & Weighing

Ideally, dissolve the entire contents of the vial to avoid weighing errors. If weighing is necessary:

Example: To make 1 mL of 10 mM stock:

Step 3: Solubilization

- Add the calculated volume of sterile DMSO to the vial.

- Vortex gently for 30 seconds.
- Visual Check: The solution should be crystal clear. If particulates persist, sonicate in a water bath for 5 minutes.

Step 4: Sterilization (Optional but Recommended)

If the DMSO was not pre-sterilized or if the powder was handled in non-sterile conditions:

- Pre-wet a 0.22 μm PVDF syringe filter with 50 μL DMSO (discard flow-through).
- Filter the peptide solution into a sterile Low-Bind tube.
- Note: Filtration causes volume loss. For small volumes (<500 μL), skip filtration and rely on the bacteriostatic properties of 100% DMSO and aseptic technique.

Step 5: Aliquoting & Storage^{[1][2]}

- Dispense into single-use aliquots (e.g., 20–50 μL) in Low-Bind tubes.
- Label: "[Leu5]-Enk 10mM, DMSO, [Date]".
- Store: -80°C immediately. Avoid freeze-thaw cycles.^{[1][3][4]}

Cell Culture Application Workflow

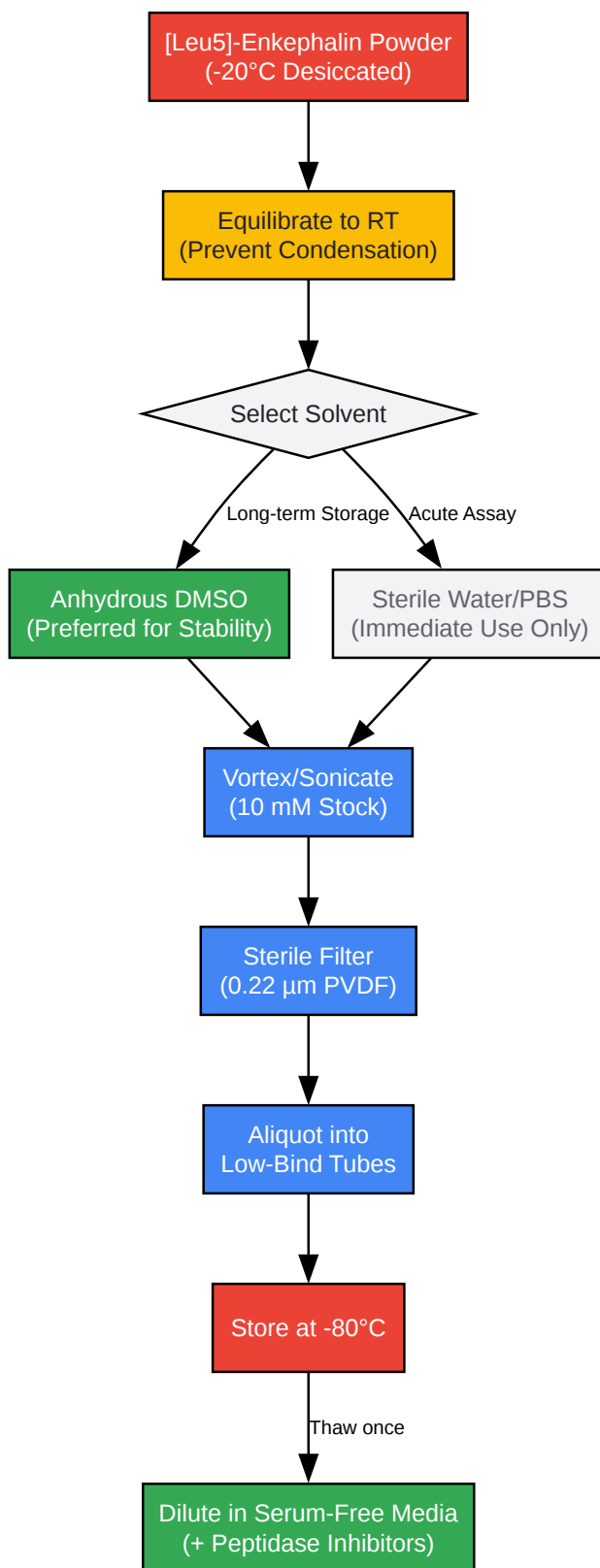
Dilution Strategy

To treat cells at a final concentration of 100 nM:

- Intermediate Dilution (100 μM): Dilute 1 μL of 10 mM Stock into 99 μL of sterile PBS or Media (Serum-Free).
- Final Dilution (100 nM): Dilute 1 μL of Intermediate (100 μM) into 1 mL of cell culture media.
- Result: Final DMSO concentration is 0.001%, well below the toxicity threshold (usually 0.1–0.5%).

Workflow Visualization

The following diagram outlines the critical path from powder to assay, highlighting decision nodes for stability.



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Figure 1: Optimized reconstitution and storage workflow ensuring peptide integrity and sterility.

Mechanistic Context: The Delta-Opioid Pathway

[Leu5]-Enkephalin primarily targets the

-opioid receptor (DOR), a G-protein coupled receptor (GPCR). Understanding this pathway is essential for validating the biological activity of your stock solution.



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Figure 2: [Leu5]-Enkephalin signaling cascade via Gi/o-coupled receptors leading to cAMP inhibition.

Troubleshooting & Quality Control

Observation	Probable Cause	Corrective Action
Precipitation upon thawing	Moisture ingress or high concentration	Sonicate for 5 mins at RT. Ensure DMSO was anhydrous.
No biological effect	Adsorption to plastic	Switch to Low-Bind tubes. Verify concentration via A280 (Extinction coeff: $\sim 1280 \text{ M}^{-1}\text{cm}^{-1}$ for Tyr).
Effect disappears quickly	Enzymatic degradation	Add Bestatin ($10 \mu\text{M}$) and Thiorphan ($1 \mu\text{M}$) to culture media.
Cytotoxicity	High DMSO content	Ensure final DMSO concentration in culture is <0.5% (v/v).

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